

Preparation of Ro 64-0802 Stock Solutions for In Vitro Experiments

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Application Note and Protocols

This document provides detailed guidelines for the preparation of stock solutions of **Ro 64-0802** (also known as Oseltamivir acid or GS 4071) for use in various in vitro research applications. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Ro 64-0802 is the active metabolite of the antiviral prodrug oseltamivir phosphate. It is a potent and selective inhibitor of neuraminidase, an enzyme essential for the replication of influenza A and B viruses.

Chemical Properties and Solubility

Ro 64-0802 is a crystalline solid with a molecular weight of 284.35 g/mol .[1][2][3] Its solubility in common laboratory solvents is a key factor in the preparation of stock solutions. The following table summarizes the solubility data for **Ro 64-0802**.



Solvent	Solubility	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL[1]	~351.68 mM	Use fresh, anhydrous DMSO as moisture can decrease solubility.[3]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL[4]	~35.17 mM	Aqueous solutions are not recommended for long-term storage; prepare fresh daily.[4]
Water	90 mg/mL[1]	~316.49 mM	
Ethanol	14 mg/mL[3]	~49.23 mM	-

Storage and Stability

Proper storage of both the solid compound and its stock solutions is crucial to maintain its integrity and activity.



Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years[4]	Store in a tightly sealed container, protected from moisture.
4°C	2 years[1]	For shorter-term storage.	
Stock Solution in DMSO	-80°C	6 months to 1 year[1] [3][5]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month[1][3][5]	Storing under nitrogen is recommended.[5]	
Aqueous Solution (e.g., in PBS)	4°C	Not recommended for more than one day[4]	Prepare fresh before use.

Experimental Protocols Preparation of a 10 mM Ro 64-0802 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ro 64-0802** in dimethyl sulfoxide (DMSO).

Materials:

- Ro 64-0802 (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes



Procedure:

- Equilibrate: Allow the vial of **Ro 64-0802** powder to come to room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh out a specific amount of Ro 64-0802 powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 2.84 mg of Ro 64-0802 (Molecular Weight = 284.35 g/mol).
- Dissolve: Add the appropriate volume of anhydrous DMSO to the weighed powder. For 2.84 mg, add 1 mL of DMSO.
- Mix: Vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1][3][5]

Preparation of Working Solutions in Aqueous Buffer

For most in vitro experiments, the DMSO stock solution will need to be further diluted into an aqueous buffer (e.g., cell culture medium, PBS) to the final desired concentration.

Procedure:

- Thaw: Thaw a single aliquot of the 10 mM Ro 64-0802 DMSO stock solution at room temperature.
- Dilute: Perform serial dilutions of the stock solution into the desired aqueous buffer to achieve the final working concentration.
 - Important: Ensure that the final concentration of DMSO in the experimental setup is minimal (typically <0.1%) to avoid solvent-induced cellular toxicity or other off-target effects.



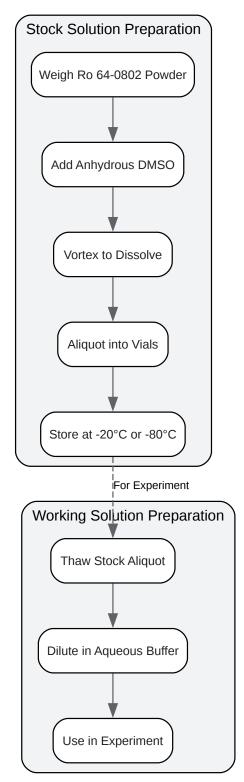
- Mix: Gently mix the working solution by pipetting or inverting the tube.
- Use Immediately: It is recommended to use the freshly prepared aqueous working solutions on the same day.[4]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing **Ro 64-0802** stock and working solutions.



Workflow for Ro 64-0802 Solution Preparation



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Caption: Workflow for preparing Ro 64-0802 stock and working solutions.



Signaling Pathway Context

Ro 64-0802 acts by inhibiting the neuraminidase enzyme of the influenza virus, which is crucial for the release of progeny virions from infected host cells. By blocking this enzyme, **Ro 64-0802** prevents the spread of the virus to new cells.

Influenza Virus Replication Cycle Virus Entry Viral Replication Progeny Virus Budding Ro 64-0802 Inhibits Neuraminidase Activity

Mechanism of Ro 64-0802 Action

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Caption: Inhibition of influenza virus release by Ro 64-0802.

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